

# Trihexyltetradecylphosphonium Chloride: A Comprehensive Technical Review

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## Compound of Interest

Compound Name: *Trihexyltetradecylphosphonium chloride*

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An In-depth Guide for Researchers and Drug Development Professionals

**Trihexyltetradecylphosphonium chloride** is a quaternary phosphonium salt classified as an ionic liquid. Possessing a unique combination of properties including high thermal stability, low volatility, and efficacy as a phase-transfer catalyst, it has garnered significant interest across various scientific and industrial domains. This document provides a detailed overview of its chemical identity, physicochemical properties, and key experimental applications relevant to research and development.

## Chemical Identity and Structure

**Trihexyltetradecylphosphonium chloride** is characterized by a central phosphorus atom bonded to three hexyl chains and one tetradecyl chain, with a chloride counter-ion.

- IUPAC Name: trihexyl(tetradecyl)phosphonium chloride[1]
- CAS Number: 258864-54-9[1][2]
- Synonyms: Tetradecyltrihexylphosphonium chloride[2][3], P666(14) Cl
- Molecular Formula: C<sub>32</sub>H<sub>68</sub>ClP[1][2]
- Molecular Weight: 519.31 g/mol [2]

- Appearance: Colorless to pale yellow liquid[2][3]

Chemical Structure:

Caption: 2D structure of **trihexyltetradecylphosphonium chloride**.

## Physicochemical Properties

A summary of the key quantitative data for **trihexyltetradecylphosphonium chloride** is presented below. These properties underscore its utility as a versatile ionic liquid.

Table 1: Physical and Chemical Properties

Property	Value	Conditions
Purity	≥95.0% (NMR Assay)	-
Density	0.88 g/cm <sup>3</sup>	25 °C
0.895 g/mL	20 °C[2][4]	
Melting Point	< Room Temperature	-
Viscosity	1631 cP	25 °C
1824 cP	25 °C[5][6]	
Conductivity	4.63 mS/cm	25 °C[5]
Flash Point	118 °C (244.4 °F)	-[4]
Electrochemical Window	3.8 V	-

Table 2: Solubility Profile

Solvent	Miscibility/Solubility
Water	Immiscible[7]
Hexane	Miscible[8]
Toluene	Miscible[8]
Diethyl Ether	Miscible[8]
Dichloromethane	Miscible[8]
Tetrahydrofuran	Miscible[8]
2-Hydroxypropane	Miscible[8]
Carbon Dioxide	Soluble in dense/supercritical CO <sub>2</sub> [9][10]

## Experimental Protocols

This ionic liquid is utilized in a variety of applications. Detailed protocols for its synthesis and a key application are provided below.

### Synthesis of Trihexyltetradecylphosphonium Chloride

A standard method for the industrial preparation of **trihexyltetradecylphosphonium chloride** involves the quaternization of trihexylphosphine.[2]

Methodology:

- Reaction Setup: Charge a reaction vessel with trihexylphosphine and one equivalent of 1-chlorotetradecane under a nitrogen atmosphere.
- Reaction Conditions: Heat the mixture to 140 °C and stir for 12 hours.
- Purification: After the reaction is complete, apply a vacuum to the mixture to strip away any volatile components. These may include unreacted 1-chlorotetradecane and byproducts such as hexene and tetradecene isomers.
- Final Product: The process yields **trihexyltetradecylphosphonium chloride** as a clear, pale yellow liquid with a typical yield of 98%.[2]

## Application in Extractive Desulfurization of Liquid Fuel

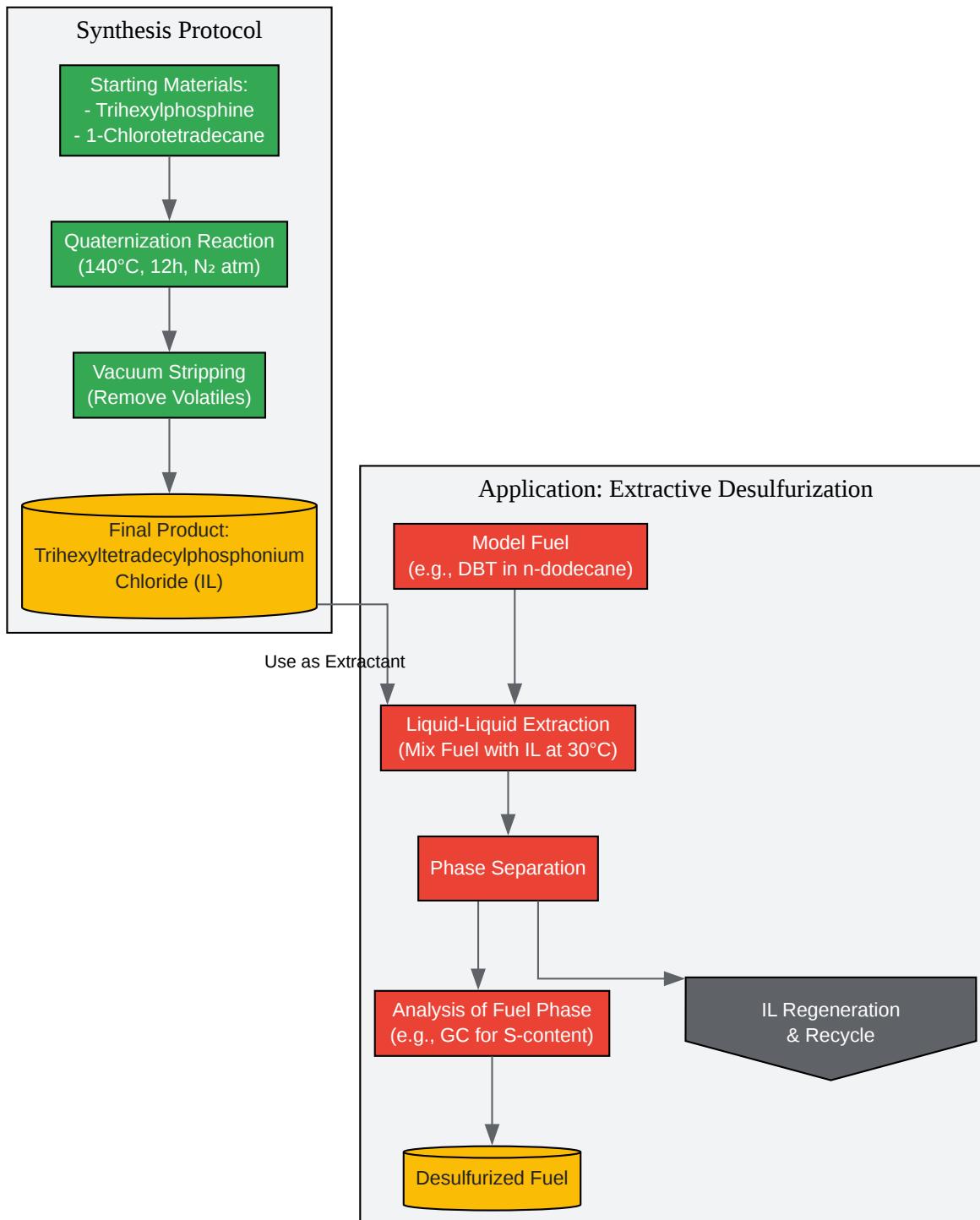
**Trihexyltetradecylphosphonium chloride** is an effective extractant for removing sulfur compounds from liquid fuels, a critical process for producing cleaner energy.[9]

Methodology for Extractive Desulfurization (EDS) of a Model Fuel:

- Model Fuel Preparation: Prepare a model fuel by dissolving a known concentration of a sulfur-containing compound (e.g., dibenzothiophene, DBT) in a hydrocarbon solvent like n-dodecane.
- Extraction Process:
  - In a sealed vessel, mix the model fuel with **trihexyltetradecylphosphonium chloride** at a specified mass ratio (e.g., 1:1).
  - Maintain the mixture at a constant temperature (e.g., 30 °C) and agitate for a defined period (e.g., 30 minutes) to ensure thorough mixing and phase contact.
- Phase Separation: Allow the mixture to settle, leading to the separation of the fuel phase and the ionic liquid phase (containing the extracted sulfur compounds).
- Analysis: Analyze the sulfur content in the treated fuel phase using appropriate analytical techniques (e.g., gas chromatography) to determine the percentage of sulfur removal.
- Regeneration and Recycling: The ionic liquid phase can be separated and potentially regenerated for reuse in subsequent extraction cycles.[5]

## Logical and Experimental Workflows

The synthesis and subsequent application of **trihexyltetradecylphosphonium chloride** can be represented as a logical workflow, from starting materials to final application and analysis.

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Caption: Workflow for Synthesis and Application in Desulfurization.

# Applications in Research and Drug Development

**Trihexyltetradecylphosphonium chloride**'s unique properties make it a valuable tool for the scientific community.

- Phase-Transfer Catalysis: It serves as an efficient phase-transfer catalyst, facilitating reactions between reactants in immiscible phases, which can lead to higher yields and faster reaction rates in organic synthesis.[2] This is particularly relevant in the synthesis of complex pharmaceutical intermediates.
- Drug Formulation and Delivery: As a phosphonium salt, it has been explored for its potential to enhance the solubility of poorly soluble active pharmaceutical ingredients (APIs), a significant challenge in drug development.[2] Its amphiphilic nature, with both hydrophobic alkyl chains and a charged hydrophilic head, allows it to act as a surfactant or emulsifier.[2]
- Advanced Materials and Nanotechnology: The ionic liquid is used in the surface modification of nanoparticles, which can improve their stability and functionality for applications in catalysis and advanced sensors.[2]
- Electrochemical Applications: Its high ionic conductivity makes it a candidate for use as an electrolyte in energy storage systems like batteries and supercapacitors.

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- To cite this document: BenchChem. [Trihexyltetradecylphosphonium Chloride: A Comprehensive Technical Review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1245204#trihexyltetradecylphosphonium-chloride-chemical-structure-and-iupac-name]

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